

Genotoxicity of Sumatriptan Nitrosamine Impurities: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-sumatriptan*

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For Researchers, Scientists, and Drug Development Professionals

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers due to their classification as probable human carcinogens.[1][2] This technical guide provides an in-depth overview of the core principles and methodologies for assessing the genotoxicity of potential nitrosamine impurities related to the migraine medication, sumatriptan. While specific public data on the genotoxicity of sumatriptan nitrosamine impurities is limited, this document leverages the extensive body of research on other nitrosamines to provide a framework for risk assessment and testing.

The Concern of Nitrosamine Impurities in Pharmaceuticals

Nitrosamines are a class of chemical compounds that are potent mutagenic carcinogens in animal studies and are classified as probable or possible human carcinogens.[3][4] Their presence in pharmaceuticals, even at trace levels, is a safety concern, leading to regulatory actions such as drug recalls.[5] The International Council for Harmonisation (ICH) M7(R2) guideline classifies nitrosamines as a "cohort of concern," necessitating strict control to limit

patient exposure.[6][7] Regulatory bodies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have issued guidance on the risk assessment and control of nitrosamine impurities in human drugs.[1][4][8][9]

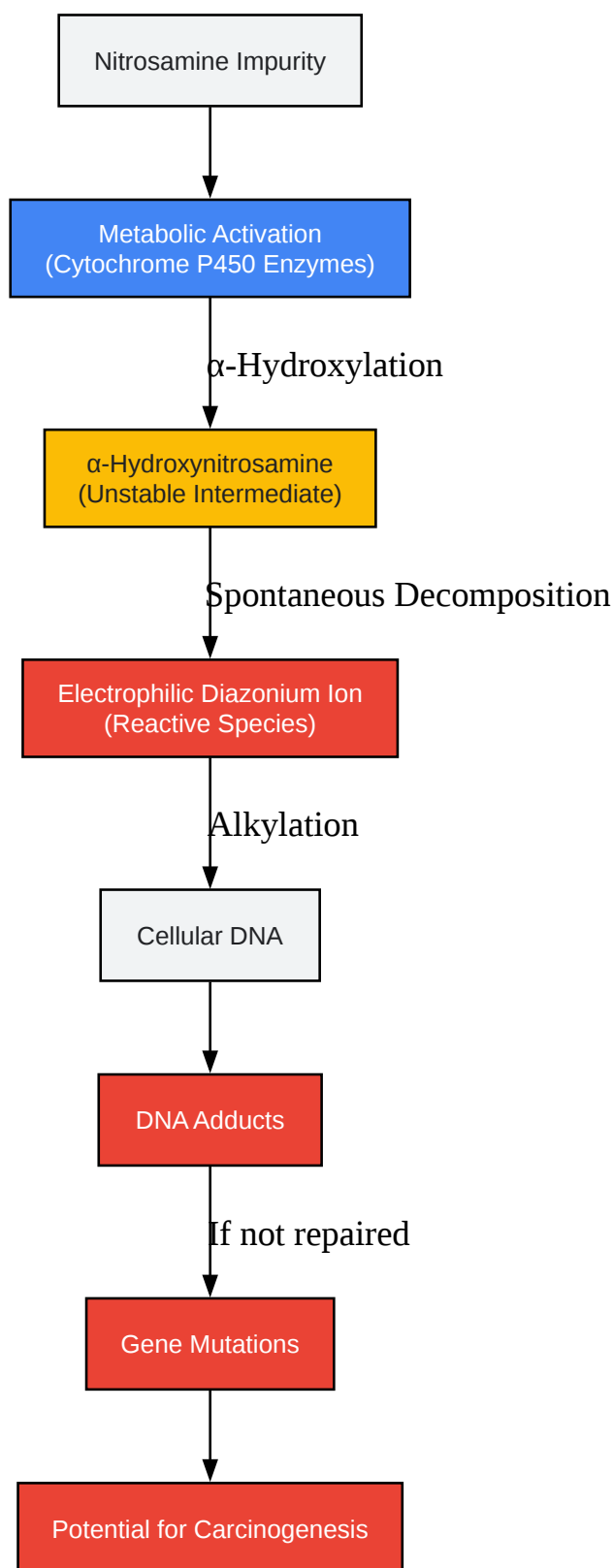
Sumatriptan: Metabolism and the Potential for Nitrosamine Formation

Sumatriptan is a selective serotonin 5-HT_{1B/1D} receptor agonist used for the acute treatment of migraine.[10][11] Its chemical structure contains a tertiary amine group, which presents a theoretical risk for the formation of a nitrosamine drug substance-related impurity (NDSRI) under certain conditions, such as during synthesis or storage in the presence of nitrosating agents.[2][5]

The primary metabolic pathway of sumatriptan involves oxidative deamination by monoamine oxidase A (MAO-A) to form an indoleacetic acid analogue.[10][11] However, studies have also shown that cytochrome P450 enzymes (CYP1A2, CYP2C19, and CYP2D6) can be involved in the N-demethylation of sumatriptan.[10] The formation of a potential nitrosamine impurity, such as N-nitroso-sumatriptan, could occur if the tertiary amine of the sumatriptan molecule reacts with a nitrosating agent.

General Mechanism of Nitrosamine Genotoxicity

The genotoxicity of most nitrosamines is not direct; they require metabolic activation to exert their DNA-damaging effects.[12] This activation is primarily mediated by cytochrome P450 (CYP) enzymes in the liver and other tissues.[10][12] The process involves the enzymatic hydroxylation of the α -carbon adjacent to the nitroso group, leading to the formation of an unstable α -hydroxynitrosamine. This intermediate then spontaneously decomposes to form a reactive electrophilic diazonium ion, which can then alkylate DNA bases, forming DNA adducts. These adducts, if not repaired, can lead to mutations during DNA replication and initiate carcinogenesis.



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Caption: General metabolic activation pathway of nitrosamines leading to genotoxicity.

In Vitro Genotoxicity Assessment of Nitrosamine Impurities

A battery of in vitro tests is typically used to evaluate the genotoxic potential of chemical compounds, including nitrosamines.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used screening assay for identifying substances that can cause gene mutations. For nitrosamines, which require metabolic activation, the test is performed with and without an exogenous metabolic activation system, typically a liver fraction from induced rodents (S9). An "Enhanced Ames Test" (EAT) has been developed with modified S9 concentrations and co-factors to improve the detection of nitrosamines.[\[6\]](#)[\[13\]](#)

Experimental Protocol (Ames Test - General Principles):

- **Strains:** A set of *Salmonella typhimurium* strains with pre-existing mutations in the histidine operon are used.
- **Metabolic Activation:** The test compound is incubated with the bacterial strains in the presence and absence of a liver S9 fraction (typically from Aroclor-1254 or phenobarbital/ β -naphthoflavone-induced rats or hamsters) and necessary co-factors (e.g., NADP, G6P).
- **Exposure:** The mixture is plated on a minimal glucose agar medium lacking histidine.
- **Incubation:** Plates are incubated for 48-72 hours at 37°C.
- **Scoring:** The number of revertant colonies (his+) is counted. A substance is considered mutagenic if it causes a reproducible, dose-dependent increase in the number of revertant colonies compared to the solvent control.

In Vitro Mammalian Cell Assays

These assays are used to detect chromosomal damage in mammalian cells.

- **Micronucleus Test:** This test identifies substances that cause chromosomal damage by detecting small, membrane-bound DNA fragments (micronuclei) in the cytoplasm of

interphase cells.

- **Chromosomal Aberration Assay:** This assay evaluates the ability of a substance to induce structural and/or numerical changes in chromosomes of exposed cells.

Experimental Protocol (In Vitro Micronucleus Test - General Principles):

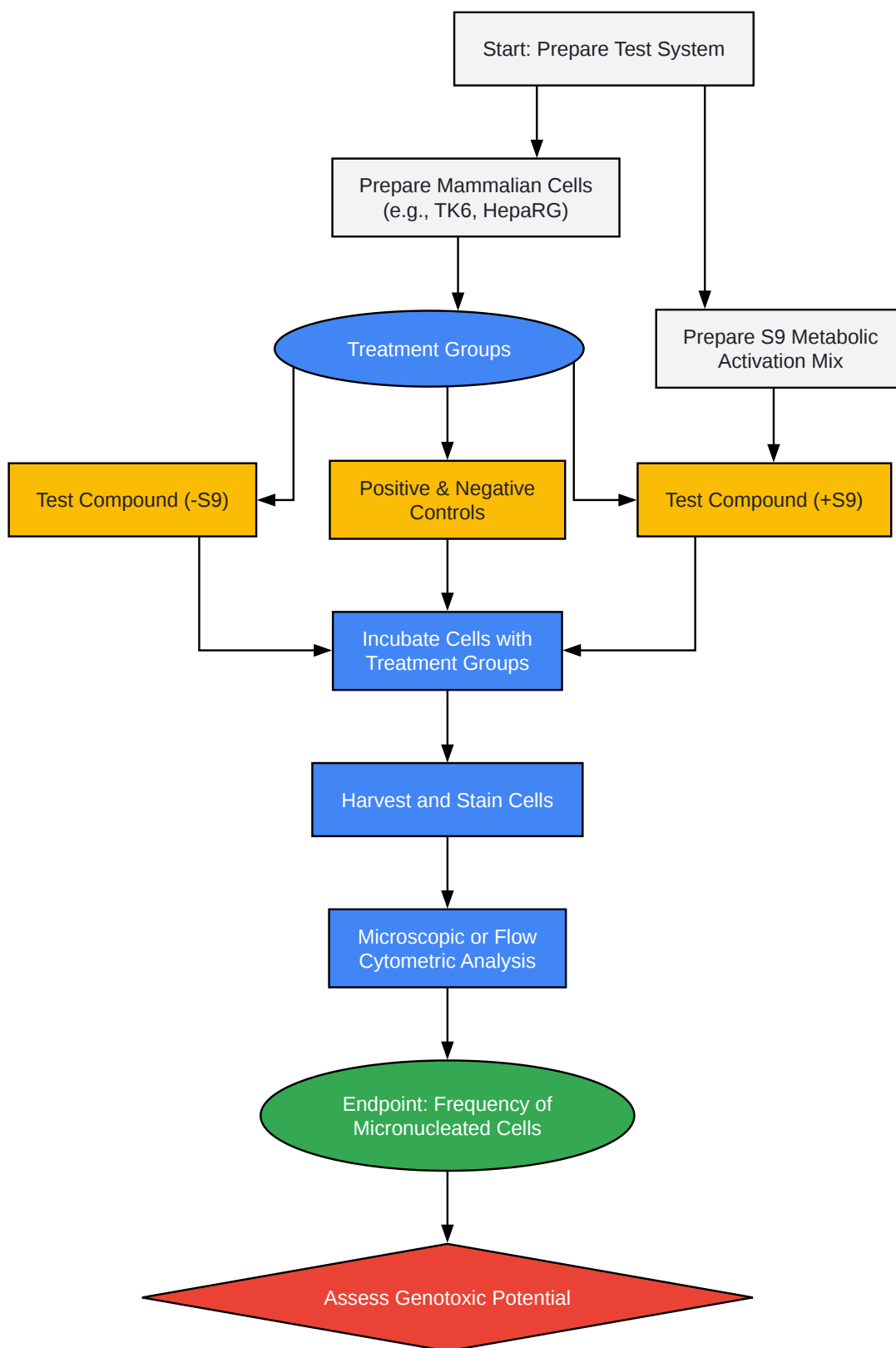
- **Cell Lines:** Human or rodent cell lines (e.g., TK6, HepaRG, CHO) are used.^{[5][7]} Human-derived cells like HepaRG are advantageous as they express metabolic enzymes, providing a more physiologically relevant system.^[3]
- **Treatment:** Cells are exposed to the test compound at various concentrations, with and without an external metabolic activation system (S9), for a short period (e.g., 3-6 hours) followed by a recovery period, or for a longer continuous period (e.g., 24 hours).
- **Cytokinesis Block:** Cytochalasin B is often added to block cell division at the binucleate stage, which facilitates the scoring of micronuclei.
- **Harvesting and Staining:** Cells are harvested, fixed, and stained with a DNA-specific stain (e.g., Giemsa, DAPI).
- **Analysis:** The frequency of micronucleated cells is determined by microscopic or flow cytometric analysis. A significant, dose-dependent increase in micronucleated cells indicates genotoxic potential.

Data Presentation: In Vitro Genotoxicity of Various Nitrosamines (Illustrative Data)

The following table summarizes representative data from in vitro genotoxicity studies on different nitrosamines to illustrate typical findings.

Nitrosamine	Assay	Cell Line/Strain	Metabolic Activation	Result	Lowest Effective Concentration (LEC) or Potency
N-Nitrosodimethylamine (NDMA)	Ames Test	S. typhimurium TA100	Hamster Liver S9	Positive	~0.1 µg/plate
N-Nitrosodiethylamine (NDEA)	Ames Test	S. typhimurium TA100	Hamster Liver S9	Positive	~0.2 µg/plate
N-Nitroso-nortriptyline	Micronucleus Test	Human TK6 cells	Hamster Liver S9	Positive	~10 µM
N-Nitroso-fluoxetine	Micronucleus Test	Human TK6 cells	Hamster Liver S9	Positive	~25 µM
N-Nitrosoduloxetine	Micronucleus Test	Human TK6 cells	Hamster Liver S9	Positive	~50 µM
N-Nitroso-varenicline	Gene Mutation Assay	Human TK6 cells	Hamster Liver S9	Positive	~100 µM
N-Nitrosodiclofenac	Micronucleus Test	3D HepaRG spheroids	Endogenous	Negative	Not applicable

Note: The values in this table are illustrative and compiled from various sources in the literature for comparative purposes. Actual results can vary based on specific experimental conditions.[\[3\]](#)
[\[5\]](#)[\[7\]](#)



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Caption: Experimental workflow for an in vitro mammalian cell micronucleus assay.

In Vivo Genotoxicity Assessment

If in vitro tests indicate genotoxic potential, in vivo studies are necessary to evaluate the effect in a whole animal system, which provides a more complete picture of absorption, distribution, metabolism, and excretion (ADME).

Transgenic Rodent (TGR) Gene Mutation Assay

The TGR assay is considered a robust method for quantifying in vivo gene mutation. It uses transgenic mice or rats (e.g., Big Blue®, Muta™Mouse) that carry multiple copies of a reporter gene (e.g., lacZ or cII).

Experimental Protocol (TGR Assay - General Principles):

- **Dosing:** Animals are treated with the test compound, typically for 28 consecutive days.
- **Tissue Collection:** After the treatment period, various tissues (especially the liver for nitrosamines) are collected.
- **DNA Extraction:** High molecular weight DNA is extracted from the tissues.
- **Mutation Analysis:** The reporter gene is recovered from the genomic DNA and packaged into bacteriophage particles. These are used to infect *E. coli* on a selective medium. Mutations in the reporter gene are identified by a color change in the bacterial colonies.
- **Data Analysis:** The mutant frequency (MF) is calculated for each tissue and dose group. A significant, dose-dependent increase in MF indicates in vivo mutagenicity.

In Vivo Comet Assay (Single Cell Gel Electrophoresis)

The comet assay is a sensitive method for detecting DNA strand breaks in individual cells.

Experimental Protocol (Comet Assay - General Principles):

- **Dosing:** Animals are treated with the test compound, usually acutely.
- **Cell Isolation:** Tissues of interest are collected, and single-cell suspensions are prepared.

- **Electrophoresis:** Cells are embedded in agarose on a microscope slide, lysed to remove membranes and proteins, and then subjected to electrophoresis. Damaged DNA (with strand breaks) migrates further from the nucleus, forming a "comet tail."
- **Analysis:** The extent of DNA damage is quantified by measuring the length and intensity of the comet tail using fluorescence microscopy and image analysis software.

Data Presentation: In Vivo Genotoxicity of NDEA (Illustrative Data)

The following table provides an example of quantitative data from in vivo genotoxicity studies for N-Nitrosodiethylamine (NDEA).

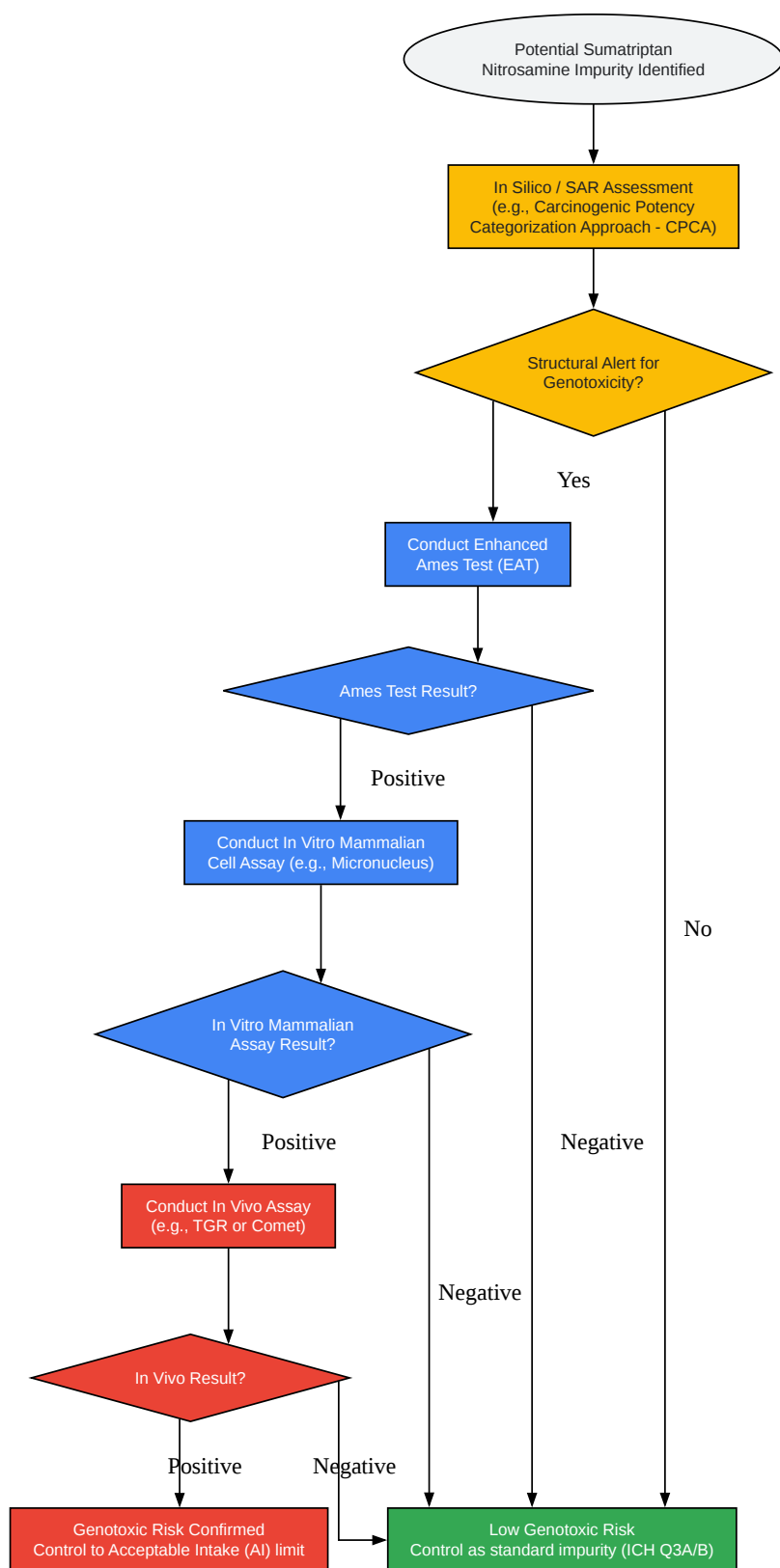
Assay	Species/Strain	Tissue	Dosing Regimen	Result	Endpoint (Example Value)
TGR Assay	Big Blue® Rat	Liver	0.1, 1, 3 mg/kg/day for 28 days	Positive	Significant increase in mutant frequency at ≥ 0.1 mg/kg/day
Comet Assay	Rat	Liver	Single dose of 10 mg/kg	Positive	Significant increase in % Tail DNA
Micronucleus Test	Mouse	Bone Marrow	24 and 48 hours post-dose	Negative	No significant increase in micronucleated polychromatic erythrocytes

Note: This table is for illustrative purposes. Results can vary between studies. The negative result in bone marrow for NDEA is typical, as its genotoxicity is primarily expressed in the liver.

[14]

Risk Assessment Framework

The assessment of genotoxic risk for a potential sumatriptan nitrosamine impurity, in the absence of specific data, would follow a logical framework. This involves structure-activity relationship (SAR) analysis, and if a concern is identified, a tiered approach to testing is employed.



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Caption: Decision-making logic for assessing the genotoxic risk of a nitrosamine impurity.

Conclusion and Recommendations

While direct experimental data on the genotoxicity of sumatriptan nitrosamine impurities are not readily available in the public domain, a robust framework for their evaluation can be established based on the extensive knowledge of nitrosamine toxicology.

Recommendations for Drug Development Professionals:

- **Risk Assessment:** Proactively assess the potential for nitrosamine impurity formation in the sumatriptan manufacturing process and during storage.
- **Analytical Testing:** Develop sensitive and specific analytical methods for the detection and quantification of any potential sumatriptan nitrosamine impurities.
- **Surrogate Data:** In the absence of specific data, use read-across approaches from structurally similar nitrosamines and SAR models to inform the initial risk assessment.
- **Tiered Testing:** If a potential nitrosamine impurity is identified and cannot be controlled at or below the acceptable intake (AI) limit for a potent nitrosamine, a tiered testing approach, starting with an enhanced Ames test, should be implemented to determine its genotoxic potential.
- **Regulatory Consultation:** Engage with regulatory authorities to discuss the risk assessment and control strategy for any identified nitrosamine impurity.

By applying these principles and methodologies, researchers and drug developers can effectively manage the potential risks associated with nitrosamine impurities in sumatriptan and ensure patient safety.

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References

- 1. Nitrosamine impurities | European Medicines Agency (EMA) [ema.europa.eu]
- 2. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 3. fda.gov [fda.gov]
- 4. fda.gov [fda.gov]
- 5. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 6. toxys.com [toxys.com]
- 7. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 8. khlaw.com [khlaw.com]
- 9. fda.gov [fda.gov]
- 10. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 11. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
- 12. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 13. Nitrosamine impurities in medications: Overview - Canada.ca [canada.ca]
- 14. In vivo genetic toxicity assessments for nitrosamines | Spanish Journal of Environmental Mutagenesis and Genomics [ojs.diffundit.com]
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